

An In-depth Technical Guide to Ethyl 4-Bromoindole-3-acetate

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Compound of Interest

Compound Name: Ethyl 4-Bromoindole-3-acetate

Cat. No.: B12289305

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Ethyl 4-Bromoindole-3-acetate**, a key heterocyclic building block in medicinal chemistry. Authored from the perspective of a Senior Application Scientist, this document synthesizes its chemical properties, a validated synthesis protocol, spectroscopic data, applications in drug discovery, and safe handling procedures.

Core Compound Identity and Properties

Ethyl 4-Bromoindole-3-acetate is a substituted indole derivative. The indole scaffold is a privileged structure in drug discovery, appearing in numerous natural products and synthetic pharmaceuticals. The introduction of a bromine atom at the 4-position significantly influences the molecule's electronic properties and provides a versatile handle for further chemical modifications, such as cross-coupling reactions.

Table 1: Chemical and Physical Properties

Property	Value	Source/Notes
CAS Number	2097800-22-9	
Molecular Formula	C ₁₂ H ₁₂ BrNO ₂	Calculated
Molecular Weight	282.14 g/mol	Calculated
IUPAC Name	ethyl 2-(4-bromo-1H-indol-3-yl)acetate	
Appearance	Likely an off-white to yellow or orange solid	Inferred from related compounds like 4-Bromoindole-3-acetic Acid.[1]
Solubility	Soluble in organic solvents like ethyl acetate, dichloromethane, and acetone. Low water solubility is expected.	Inferred from general properties of similar organic molecules.[2]
Stability	Stable under standard conditions. May be light-sensitive.	Inferred from data on 5-Bromoindole-3-acetic acid.[3]

Chemical Structure:

Caption: Chemical structure of **Ethyl 4-Bromoindole-3-acetate**.

Synthesis Protocol

The synthesis of **Ethyl 4-Bromoindole-3-acetate** can be efficiently achieved through the esterification of 4-Bromoindole-3-acetic acid. This method is reliable and avoids potential side reactions on the indole ring that can occur when using harsher alkylating agents.

Reaction Scheme:

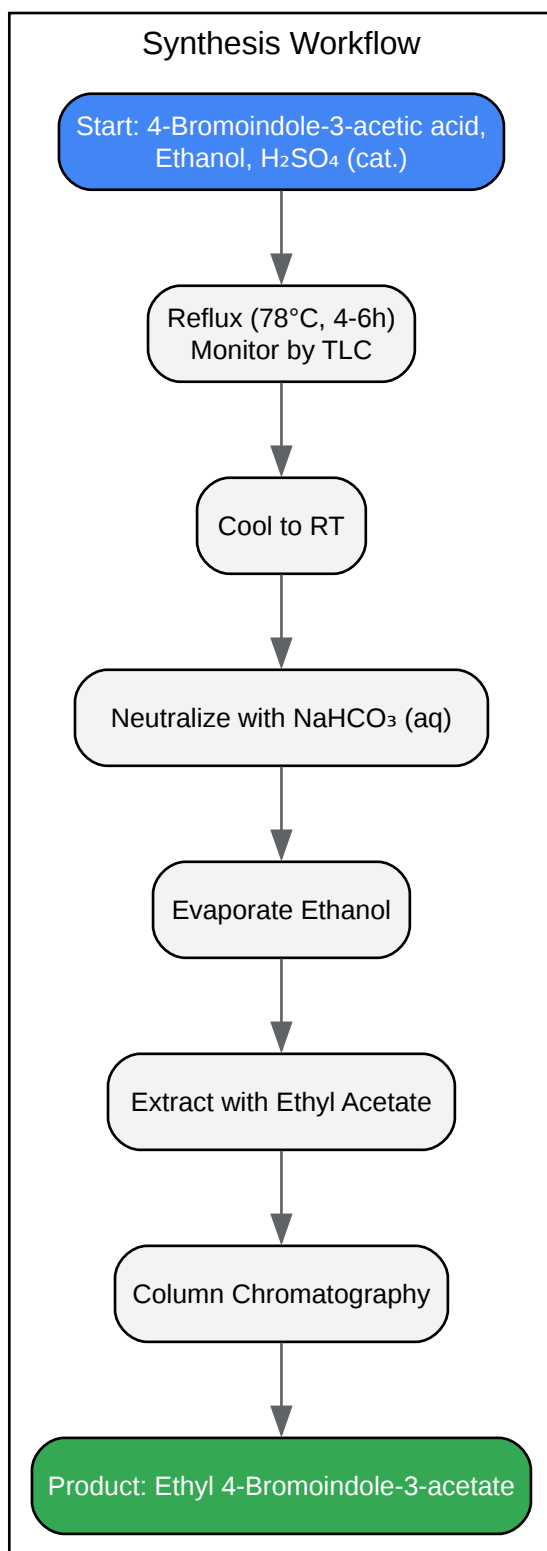
4-Bromoindole-3-acetic acid + Ethanol $\xrightarrow{\text{(H}^+ \text{ catalyst)}}$ **Ethyl 4-Bromoindole-3-acetate** + H₂O

Step-by-Step Methodology:

- **Reaction Setup:** To a solution of 4-Bromoindole-3-acetic acid (1.0 eq) in absolute ethanol (acting as both solvent and reactant), add a catalytic amount of a strong acid such as sulfuric acid or p-toluenesulfonic acid (0.1 eq).
- **Reaction Conditions:** Heat the mixture to reflux (approximately 78 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 4-6 hours.
- **Workup:** Once the starting material is consumed, cool the reaction mixture to room temperature. Neutralize the acid catalyst with a mild base, such as a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Remove the ethanol under reduced pressure. Partition the residue between ethyl acetate and water. Extract the aqueous layer twice more with ethyl acetate.^[4]
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate in vacuo. The crude product can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **Ethyl 4-Bromoindole-3-acetate**.

Causality Behind Experimental Choices:

- **Acid Catalyst:** The acid protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the ethanol.
- **Ethanol as Solvent:** Using ethanol as the solvent ensures a large excess of one of the reactants, driving the equilibrium towards the product side, in accordance with Le Chatelier's principle.
- **Aqueous Workup:** The bicarbonate wash neutralizes the acid catalyst, preventing potential hydrolysis of the ester product during extraction. The brine wash helps to remove any remaining water from the organic layer.



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Caption: Workflow for the synthesis of **Ethyl 4-Bromoindole-3-acetate**.

Spectroscopic Characterization

Authenticating the structure of **Ethyl 4-Bromoindole-3-acetate** is crucial. Below are the predicted key spectroscopic features based on its structure and data from analogous compounds.

Table 2: Predicted Spectroscopic Data

Technique	Predicted Features
¹ H NMR	- NH proton: A broad singlet around δ 8.1-8.3 ppm. - Aromatic protons: Signals between δ 7.0-7.5 ppm, showing characteristic coupling patterns for a substituted benzene ring. - Indole C2-H: A singlet or doublet around δ 7.2 ppm. - Methylene (CH ₂) of acetate: A singlet around δ 3.7 ppm. - Ethyl group (CH ₂): A quartet around δ 4.1 ppm. - Ethyl group (CH ₃): A triplet around δ 1.2 ppm.
¹³ C NMR	- Carbonyl (C=O): A signal around δ 171 ppm. - Aromatic and indole carbons: Multiple signals in the range of δ 100-140 ppm. - Methylene (CH ₂) of acetate: A signal around δ 31 ppm. - Ethyl group (CH ₂): A signal around δ 61 ppm. - Ethyl group (CH ₃): A signal around δ 14 ppm.
Mass Spec. (EI)	- Molecular Ion (M ⁺): A characteristic pair of peaks at m/z 281 and 283 in an approximate 1:1 ratio, due to the presence of the bromine isotopes (⁷⁹ Br and ⁸¹ Br). - Key Fragment: Loss of the ethoxy group (-OCH ₂ CH ₃) to give a fragment at m/z 236/238.

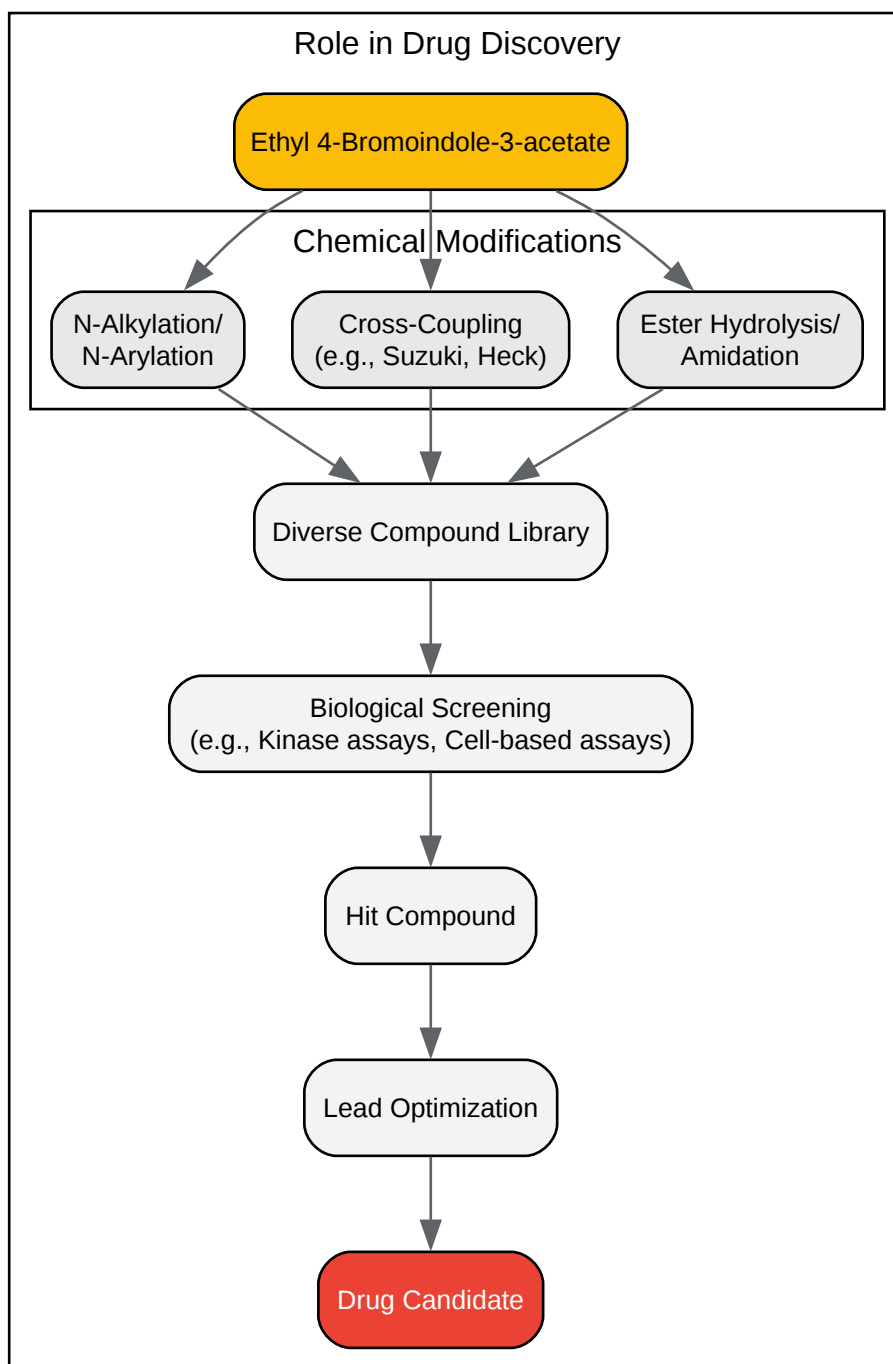
Applications in Drug Discovery

Ethyl 4-Bromoindole-3-acetate is a valuable intermediate in the synthesis of more complex molecules with potential therapeutic applications. The indole nucleus is a common feature in

many biologically active compounds.[\[5\]](#)

Key Roles:

- **Scaffold for Lead Generation:** The core structure can be elaborated at several positions (the indole nitrogen, the ester, or the bromine) to create a library of compounds for biological screening.
- **Precursor for Cross-Coupling Reactions:** The bromine atom at the 4-position is a key functional group for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of various substituents to explore structure-activity relationships (SAR).
- **Auxin Analogs:** Indole-3-acetic acid and its derivatives are related to the plant hormone auxin. This structural motif can be explored for applications in agricultural science or as a starting point for designing molecules that interact with auxin-related pathways in other organisms.



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Caption: Role of **Ethyl 4-Bromoindole-3-acetate** as an intermediate in drug discovery.

Safe Handling and Storage

As with any chemical reagent, proper safety precautions must be observed when handling **Ethyl 4-Bromoindole-3-acetate**. While specific data for this compound is limited, guidelines can be established based on structurally related compounds such as ethyl bromoacetate and other halogenated indoles.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.[\[2\]](#)
- Storage: Store in a tightly sealed container in a cool, dry place, protected from light.[\[2\]](#)
- In case of exposure:
 - Skin contact: Wash off immediately with plenty of water.[\[2\]](#)
 - Eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[\[2\]](#)
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[6\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[\[6\]](#)

Suppliers

Ethyl 4-Bromoindole-3-acetate is available from several chemical suppliers specializing in research chemicals. It is advisable to request a Certificate of Analysis (CoA) from the supplier to verify the purity and identity of the compound.

Table 3: Representative Suppliers

Supplier	Purity	Notes
AstaTech, Inc.	>95%	Available in research quantities.
BLD Pharm	>95%	Provides CAS number and other identifiers.
Sigma-Aldrich (Merck)	Varies	Offers a range of related indole derivatives.

References

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